

# Personal protective equipment for handling 2-(Diisopropylamino)ethyl chloride

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## Compound of Interest

Compound Name: 2-(Diisopropylamino)ethyl chloride

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## Essential Safety and Handling Guide for 2-(Diisopropylamino)ethyl Chloride

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-(Diisopropylamino)ethyl chloride** (CAS RN: 4261-68-1). Adherence to these procedures is essential to ensure laboratory safety and proper chemical management.

### Chemical Properties and Hazards

**2-(Diisopropylamino)ethyl chloride** hydrochloride is a versatile building block in organic synthesis.<sup>[1]</sup> However, it presents significant health hazards. It is fatal if inhaled or in contact with skin, toxic if swallowed, and can cause severe skin burns and eye damage.<sup>[1][2][3]</sup> The substance is also hygroscopic, meaning it readily absorbs moisture from the air.<sup>[3][4]</sup>

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>18</sub> ClN · HCl
Molecular Weight	200.15 g/mol
Appearance	White to almost white powder or crystals[1]
Melting Point	131-135 °C[1]
Solubility	Soluble in water[4]
pH	4.0-4.5 (10 g/L in H <sub>2</sub> O at 20 °C)
Storage Temperature	Recommended <15°C[1] or between 2-30°C in a cool, dark place.

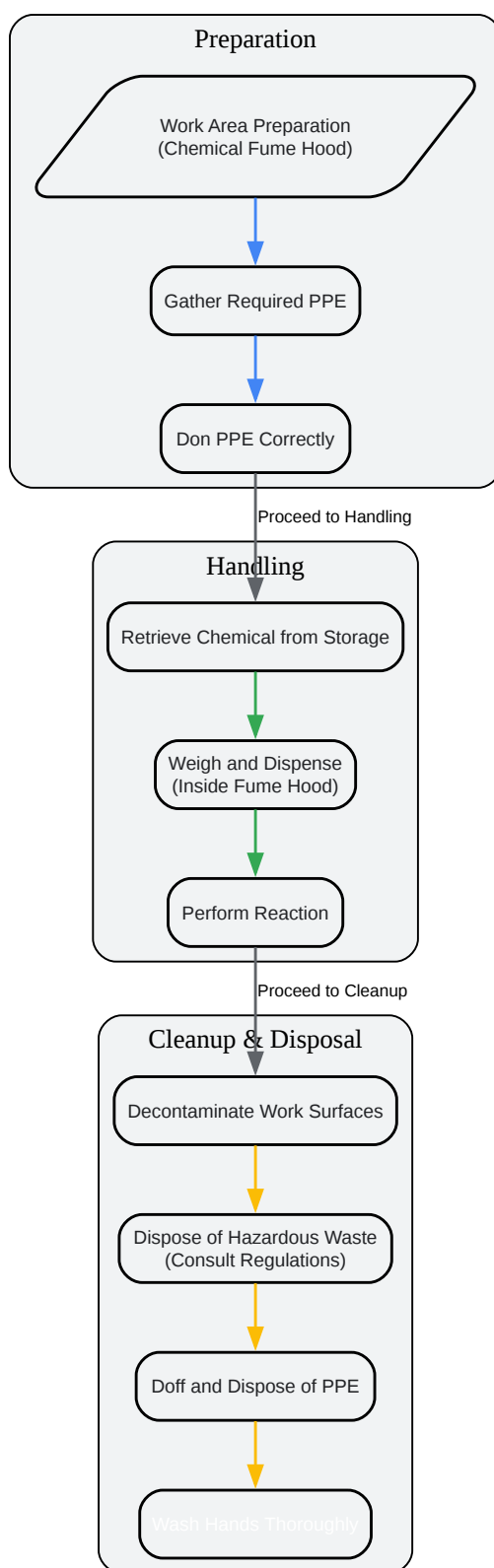
## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against chemical exposure and must be used in conjunction with engineering controls and safe work practices.[5]

PPE Category	Specification
Hand Protection	Wear two pairs of chemical-resistant gloves, such as nitrile.[6][7] The inner glove should be tucked under the lab coat cuff, and the outer glove should extend over the cuff.[6] Change gloves regularly or immediately if contaminated, torn, or punctured.[6]
Eye and Face Protection	Wear tightly sealed chemical safety goggles.[4][8][9] For tasks with a high splash potential, a face shield must be worn in addition to safety goggles.[5][7][10]
Body Protection	Wear a protective disposable gown made of a low-permeability, lint-free fabric with a solid front, long sleeves, and tight-fitting cuffs.[6][8] Protective work clothing is essential.[4][8][9]
Respiratory Protection	All handling of this substance must be conducted in a certified chemical fume hood.[2][4] For high concentrations or in the event of a spill, use appropriate respiratory protection.[4][8] A respiratory protection program that meets OSHA standards must be followed.[4]

## Experimental Workflow and Safety Protocols

The following diagram outlines the necessary steps for safely handling **2-(Diisopropylamino)ethyl chloride** from initial preparation through to final disposal.



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Caption: Workflow for handling **2-(Diisopropylamino)ethyl chloride**.

## Detailed Protocols

### Handling and Storage:

- **Engineering Controls:** Always handle this material within a certified chemical fume hood to ensure adequate ventilation.<sup>[2][4]</sup> An eyewash station and safety shower must be readily accessible.<sup>[4]</sup>
- **Storage:** Store the chemical in a cool, dry, and well-ventilated area in a tightly sealed container.<sup>[3][4][8][9]</sup> It should be stored away from incompatible substances such as oxidizing agents, strong acids, strong bases, and moisture.<sup>[4][8][11][12]</sup>
- **Safe Handling Practices:** Avoid all contact with skin, eyes, and clothing.<sup>[4][8]</sup> Do not breathe dust, vapor, mist, or gas.<sup>[4]</sup> Prohibit eating, drinking, and smoking in the handling area.<sup>[8][11]</sup> Wash hands thoroughly after handling and before breaks.<sup>[4][8]</sup>

### First Aid Measures:

- **Inhalation:** Move the person to fresh air immediately. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration, but do not use mouth-to-mouth resuscitation. Seek immediate medical attention.<sup>[4]</sup>
- **Skin Contact:** Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.<sup>[4]</sup>
- **Eye Contact:** Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek immediate medical attention.<sup>[9]</sup>
- **Ingestion:** Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.<sup>[4]</sup>

### Spill and Leak Procedures:

- **Personal Precautions:** Evacuate the area and ensure adequate ventilation. Wear all required personal protective equipment.<sup>[8]</sup>

- Containment and Cleanup: For solid spills, sweep up the material and place it into a suitable, labeled container for disposal. Avoid generating dust.[4][9] For solutions, contain the spillage with non-combustible absorbent material (e.g., sand, earth, vermiculite) and collect it for disposal.[8]
- Environmental Precautions: Prevent the chemical from entering drains or waterways.[8]

#### Disposal Plan:

- Chemical Waste: This material must be disposed of as hazardous waste.[8] All disposal must be conducted through a licensed disposal company and in accordance with federal, state, and local regulations.[4][8]
- Contaminated Packaging: Dispose of the unused product's packaging in the same manner as the chemical itself.[8]
- Contaminated PPE: Contaminated clothing should be removed immediately.[8] Disposable PPE, such as gloves and gowns, should be placed in a sealed container for disposal as hazardous waste. Reusable clothing must be thoroughly decontaminated before reuse.[11]

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